

Application Notes & Protocols: 2-(5-Isoxazolyl)-4-methylphenol in Advanced Pesticide Formulation

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Compound of Interest

Compound Name: 2-(5-Isoxazolyl)-4-methylphenol

CAS No.: 104516-57-6

Cat. No.: B1139511

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These application notes provide a comprehensive technical guide for researchers, scientists, and drug development professionals on the utilization of **2-(5-Isoxazolyl)-4-methylphenol** in the formulation of next-generation pesticides. This document synthesizes current knowledge of isoxazole and phenolic chemistries to propose methodologies for the effective application of this specific molecule in agrochemical research and development.

Introduction: A Molecule of Dual Functionality

2-(5-Isoxazolyl)-4-methylphenol, with a CAS Number of 164171-56-6, is a versatile chemical entity that merges the structural features of a methylphenol core with an isoxazole ring.^[1] This unique combination suggests a dual-function potential in pesticide formulation, leveraging the known biocidal activities of both phenolic and isoxazole derivatives.^{[2][3]} While direct, peer-reviewed studies on the specific pesticidal applications of **2-(5-Isoxazolyl)-4-methylphenol** are emerging, its utility as an intermediate in the synthesis of agrochemicals is acknowledged.^{[1][4]}

The isoxazole moiety is a well-established pharmacophore in a range of biologically active molecules, including fungicides, herbicides, and insecticides.^{[5][6][7]} Similarly, phenolic

compounds are known for their broad-spectrum antimicrobial and insecticidal properties, often acting as defense compounds in plants.[8][9][10] This document will, therefore, extrapolate from the known activities of these chemical classes to provide a robust framework for the investigation and application of **2-(5-Isoxazolyl)-4-methylphenol** in pesticide science.

Table 1: Physicochemical Properties of **2-(5-Isoxazolyl)-4-methylphenol**

Property	Value	Source
CAS Number	164171-56-6	[4]
Molecular Formula	C10H9NO2	[1]
Molecular Weight	175.19 g/mol	[1]
Appearance	Off-white crystalline powder	[1]
Melting Point	171-177 °C	[1]
Purity	≥ 98% (HPLC)	[1]
IUPAC Name	4-methyl-2-(1,2-oxazol-5-yl)phenol	[4]

Postulated Mechanism of Action: A Synergistic Hypothesis

The pesticidal activity of **2-(5-Isoxazolyl)-4-methylphenol** is likely to arise from the combined effects of its isoxazole and phenolic components.

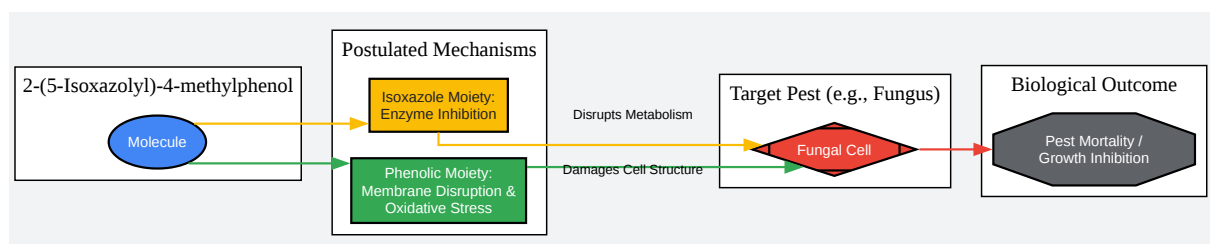
The Role of the Isoxazole Ring: Fungal Enzyme Inhibition

The isoxazole ring is a key feature in several commercial fungicides.[2][11] Its mode of action often involves the targeted inhibition of essential fungal enzymes.[11] For instance, the isoxazole fungicide hymexazol is known to inhibit fungal enzymes by binding directly to their catalytic sites.[11] It is plausible that **2-(5-Isoxazolyl)-4-methylphenol** could exhibit similar activity, potentially disrupting metabolic pathways crucial for fungal cell wall synthesis or respiration. The nitrogen-oxygen bond of the isoxazole ring is relatively weak and can be

cleaved under certain biological conditions, leading to the formation of reactive intermediates that can covalently modify and inactivate target enzymes.

The Contribution of the Phenolic Moiety: Membrane Disruption and Oxidative Stress

Phenolic compounds are known to exert their pesticidal effects through several mechanisms.[3] [12] A primary mode of action is the disruption of microbial cell membranes, leading to increased permeability and leakage of cellular contents. Furthermore, phenols can induce oxidative stress within the target organism by generating reactive oxygen species (ROS), which can damage proteins, lipids, and nucleic acids. The hydroxyl group on the phenol ring is crucial for this activity.



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Caption: Postulated dual mechanism of action for **2-(5-Isoxazolyl)-4-methylphenol**.

Protocols for Formulation and Efficacy Testing

The following protocols are designed to guide the formulation of **2-(5-Isoxazolyl)-4-methylphenol** into a testable pesticide and to evaluate its efficacy.

Protocol 1: Preparation of a Stock Solution

Objective: To prepare a concentrated stock solution of **2-(5-Isoxazolyl)-4-methylphenol** for subsequent dilution and formulation.

Materials:

- **2-(5-Isoxazolyl)-4-methylphenol** ($\geq 98\%$ purity)
- Analytical balance
- Volumetric flask (e.g., 100 mL)
- Magnetic stirrer and stir bar
- Solvent (e.g., Acetone, DMSO, or a suitable non-polar organic solvent)
- Personal Protective Equipment (PPE): safety glasses, lab coat, gloves

Procedure:

- **Weighing:** Accurately weigh a precise amount (e.g., 1.000 g) of **2-(5-Isoxazolyl)-4-methylphenol** using an analytical balance.
- **Dissolution:** Transfer the weighed compound into a clean, dry volumetric flask. Add a portion of the chosen solvent (e.g., 50 mL of acetone) to the flask.
- **Mixing:** Place a magnetic stir bar in the flask and place it on a magnetic stirrer. Stir the solution until the compound is completely dissolved. Gentle warming may be applied if necessary, but monitor for any degradation.
- **Final Volume:** Once dissolved, carefully add the solvent to the flask until the bottom of the meniscus reaches the calibration mark.
- **Homogenization:** Cap the flask and invert it several times to ensure a homogenous solution.
- **Storage:** Store the stock solution in a tightly sealed, labeled container in a cool, dark, and well-ventilated area.

Protocol 2: Formulation of an Emulsifiable Concentrate (EC)

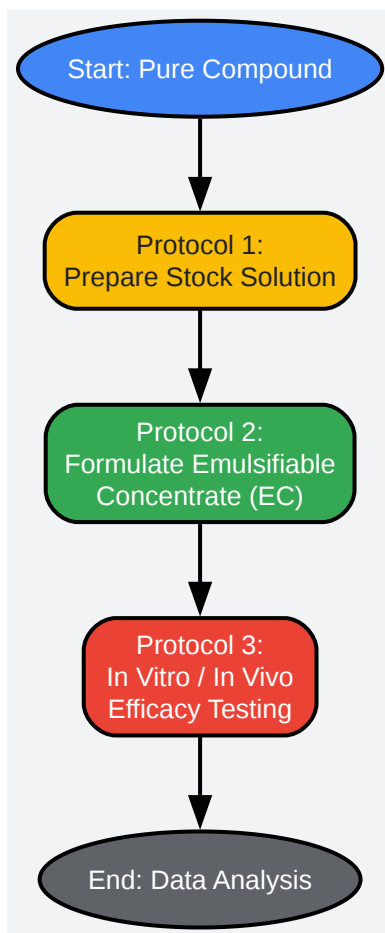
Objective: To formulate an emulsifiable concentrate of **2-(5-Isoxazolyl)-4-methylphenol** for application as a spray.

Materials:

- Stock solution of **2-(5-Isoxazolyl)-4-methylphenol**
- Emulsifier (e.g., a blend of non-ionic and anionic surfactants)
- Solvent (e.g., an aromatic hydrocarbon solvent like xylene or a vegetable oil-based solvent)
- Graduated cylinders
- Beakers
- Glass stirring rod

Procedure:

- **Calculate Component Volumes:** Determine the desired final concentration of the active ingredient (AI) in the EC formulation (e.g., 10% w/v). Calculate the required volumes of the stock solution, solvent, and emulsifier.
- **Mixing:** In a beaker, add the calculated volume of the solvent. While stirring, slowly add the calculated volume of the **2-(5-Isoxazolyl)-4-methylphenol** stock solution.
- **Adding Emulsifier:** Continue stirring and add the calculated amount of the emulsifier blend to the mixture.
- **Homogenization:** Stir the mixture until a clear, homogenous solution is obtained.
- **Quality Control:** Test the emulsion stability by adding a small amount of the EC to water in a separate container. A stable emulsion should form with minimal separation over time.



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Caption: General workflow for the formulation and testing of **2-(5-Isoxazolyl)-4-methylphenol**.

Protocol 3: In Vitro Antifungal Efficacy Assay (Mycelial Growth Inhibition)

Objective: To determine the in vitro antifungal activity of **2-(5-Isoxazolyl)-4-methylphenol** against a target fungal pathogen.

Materials:

- EC formulation of **2-(5-Isoxazolyl)-4-methylphenol**
- Pure culture of a target fungus (e.g., *Botrytis cinerea*, *Fusarium culmorum*)[13]
- Potato Dextrose Agar (PDA)

- Sterile petri dishes
- Sterile distilled water
- Micropipettes and sterile tips
- Incubator
- Laminar flow hood

Procedure:

- **Media Preparation:** Prepare PDA according to the manufacturer's instructions and autoclave. Allow the media to cool to approximately 45-50°C.
- **Amending Media:** In a laminar flow hood, add the required volume of the EC formulation to the molten PDA to achieve a series of final concentrations (e.g., 1, 10, 50, 100 ppm). Also, prepare a control plate with no added test compound.
- **Pouring Plates:** Pour the amended PDA into sterile petri dishes and allow them to solidify.
- **Inoculation:** Place a small mycelial plug (e.g., 5 mm diameter) from the edge of an actively growing fungal culture onto the center of each PDA plate.
- **Incubation:** Incubate the plates at the optimal growth temperature for the target fungus (e.g., 25°C) in the dark.
- **Data Collection:** Measure the diameter of the fungal colony in two perpendicular directions at regular intervals (e.g., every 24 hours) until the colony in the control plate reaches the edge of the dish.
- **Analysis:** Calculate the percentage of mycelial growth inhibition for each concentration relative to the control. Determine the EC50 (Effective Concentration to inhibit 50% of growth).

Considerations for Further Research

While the foundational chemistry of isoxazoles and phenols provides a strong basis for the investigation of **2-(5-Isoxazolyl)-4-methylphenol** as a pesticide, further research is essential.

- **Spectrum of Activity:** Efficacy testing should be expanded to a broader range of plant pathogens, insect pests, and weeds to determine the full spectrum of its pesticidal activity.
- **Toxicology:** A comprehensive toxicological profile is necessary to assess its safety for non-target organisms, including beneficial insects, aquatic life, and mammals.
- **Environmental Fate:** Studies on its persistence, degradation, and mobility in soil and water are crucial to understand its environmental impact.
- **Synergism and antagonism:** Investigating the performance of **2-(5-Isoxazolyl)-4-methylphenol** in combination with other active ingredients could reveal synergistic effects, potentially leading to more effective and sustainable pest management strategies.

References

- J&K Scientific. **2-(5-Isoxazolyl)-4-methylphenol** | 164171-56-6. [[Link](#)]
- Google Patents. US20080311233A1 - Naturally Occurring Phenolic Substances Useful as Pesticides.
- PubMed. Selected phenolic compounds in cultivated plants: ecologic functions, health implications, and modulation by pesticides. [[Link](#)]
- ResearchGate. (PDF) Resistance against insect pests by phenolics and their derivative compounds. [[Link](#)]
- Global Agriculture. Oxazolidinones, Isoxazoles, and Isothiazolones: New Approaches to Fungicide Resistance Management. [[Link](#)]
- AIP Publishing. Removal of Pesticides-Containing Phenolic Compounds Using Packed Bed Adsorption: A Short Review. [[Link](#)]
- Agency for Toxic Substances and Disease Registry (ATSDR) - CDC. Phenols/phenoxy acids | Chemical Classifications | Toxic Substance Portal. [[Link](#)]
- Google Patents.

- ResearchGate. A review of isoxazole biological activity and present synthetic techniques. [\[Link\]](#)
- ResearchGate. Synthesis of isoxazole derivatives. | Download Scientific Diagram. [\[Link\]](#)
- ResearchGate. (PDF) Synthesis of 3-Substituted Isoxazolecarboxamides as Potential Fungicides. [\[Link\]](#)
- Google Patents. CN113767924B - Application of isoxazole compound in pesticide.
- Wikipedia. Isoxazole. [\[Link\]](#)
- MDPI. The Green and Effective Synthesis of Isoxazole-Based Molecules Under Ultrasonic Irradiation Approaches. [\[Link\]](#)
- National Center for Biotechnology Information (PMC). The synthetic and therapeutic expedition of isoxazole and its analogs. [\[Link\]](#)
- National Center for Biotechnology Information (PMC) - NIH. Advances in isoxazole chemistry and their role in drug discovery. [\[Link\]](#)
- ResearchGate. A review of isoxazole biological activity and present synthetic techniques. [\[Link\]](#)
- ResearchGate. Oxazole and Isoxazole Chemistry in Crop Protection | Request PDF. [\[Link\]](#)
- ResearchGate. A review of isoxazole biological activity and present synthetic techniques. [\[Link\]](#)
- National Center for Biotechnology Information (PMC) - NIH. Isoxazole/Isoxazoline Skeleton in the Structural Modification of Natural Products: A Review. [\[Link\]](#)

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Sources

- [1. chemimpex.com \[chemimpex.com\]](https://chemimpex.com)
- [2. Oxazolidinones, Isoxazoles, and Isothiazolones: New Approaches to Fungicide Resistance Management \[global-agriculture.com\]](https://global-agriculture.com)
- [3. Phenols/phenoxy acids | Chemical Classifications | Toxic Substance Portal | ATSDR \[wwwn.cdc.gov\]](https://wwwn.cdc.gov)
- [4. jk-sci.com \[jk-sci.com\]](https://jk-sci.com)
- [5. WO2010069882A1 - Isoxazole derivatives for use as fungicides - Google Patents \[patents.google.com\]](https://patents.google.com)
- [6. Isoxazole - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [7. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [8. US20080311233A1 - Naturally Occurring Phenolic Substances Useful as Pesticides - Google Patents \[patents.google.com\]](https://patents.google.com)
- [9. Selected phenolic compounds in cultivated plants: ecologic functions, health implications, and modulation by pesticides - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [10. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [11. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [12. pubs.aip.org \[pubs.aip.org\]](https://pubs.aip.org)
- [13. researchgate.net \[researchgate.net\]](https://researchgate.net)
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